

# Chemical and physical properties of Triflumizole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Triflumizole

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## Triflumizole: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical and physical properties, mechanism of action, and analytical methodologies for the fungicide **Triflumizole**. The information is curated to support research, development, and quality control activities involving this compound.

## Chemical and Physical Properties

**Triflumizole** is a broad-spectrum imidazole fungicide used to control a variety of fungal diseases in crops.<sup>[1]</sup> Its chemical and physical properties are summarized in the tables below.

## Identification

Property	Value	Source
IUPAC Name	(1E)-N-[4-chloro-2-(trifluoromethyl)phenyl]-1-(1H-imidazol-1-yl)-2-propoxyethan-1-imine	[2]
CAS Number	68694-11-1	[2]
Molecular Formula	C <sub>15</sub> H <sub>15</sub> ClF <sub>3</sub> N <sub>3</sub> O	[2]
Molecular Weight	345.75 g/mol	[2]
Synonyms	Triflumizol, Terraguard, Procure, Trifmine, Condor, NF-114	[2]

## Physicochemical Properties

Property	Value	Conditions	Source
Melting Point	63.5 °C	[2]	
Boiling Point	Decomposes before boiling	[3]	
Vapor Pressure	1.91 x 10 <sup>-4</sup> Pa	20 °C	[3]
pKa	3.7	25 °C	
Log P (octanol/water)	4.77	[3]	
Appearance	White granules/crystals	[3]	

## Solubility

Solvent	Solubility	Temperature	Source
Water	10.5 mg/L	20 °C	[3]
Acetone	1,440,000 mg/L	20 °C	[3]
Methanol	496,000 mg/L	20 °C	[3]
Toluene	1,486,000 mg/L	20 °C	[3]
n-Hexane	17,600 mg/L	20 °C	[3]
Chloroform	2,220,000 mg/L	20 °C	[2]
Xylene	639,000 mg/L	20 °C	[2]

## Experimental Protocols

The following sections detail the methodologies for determining key physical and chemical properties of **Triflumizole**, based on internationally recognized guidelines and published analytical methods.

### Determination of Melting Point (Capillary Method)

This protocol is based on the OECD Guideline for the Testing of Chemicals, Section 1, Test No. 102.[4][5][6][7][8]

**Principle:** The melting point is determined as the temperature at which the material undergoes a phase transition from solid to liquid. This is observed by heating a small, powdered sample in a capillary tube.

**Apparatus:**

- Melting point apparatus with a heating block and temperature control
- Glass capillary tubes (sealed at one end)
- Thermometer or digital temperature probe
- Mortar and pestle

#### Procedure:

- **Sample Preparation:** A small amount of **Triflumizole** is finely ground using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is pushed into the powdered sample, and the tube is tapped gently to pack the sample into the sealed end. The sample height should be approximately 2-3 mm.
- **Measurement:** The loaded capillary tube is placed in the heating block of the melting point apparatus.
- The temperature is increased at a steady rate (e.g., 1-2 °C per minute) as the expected melting point is approached.
- The temperature at which the first signs of melting are observed and the temperature at which the sample is completely molten are recorded as the melting range.

## Determination of Vapor Pressure (Gas Saturation Method)

This protocol is based on the OECD Guideline for the Testing of Chemicals, Section 1, Test No. 104.<sup>[9][10][11][12]</sup>

**Principle:** A stream of an inert gas is passed over the substance at a known temperature and flow rate, allowing the gas to become saturated with the vapor of the substance. The amount of substance transported by the gas is then determined, and from this, the vapor pressure is calculated.

#### Apparatus:

- Constant temperature bath
- Saturation column containing the test substance on a solid support
- Inert gas supply (e.g., Nitrogen) with flow control

- Trapping system (e.g., cold trap or sorbent tube)
- Analytical balance
- Gas chromatograph (GC) or High-Performance Liquid Chromatograph (HPLC) for quantification

Procedure:

- Sample Preparation: A known weight of **Triflumizole** is coated onto an inert support material and packed into the saturation column.
- Saturation: The saturation column is placed in a constant temperature bath. A controlled flow of inert gas is passed through the column for a measured period.
- Trapping: The vapor-saturated gas stream is passed through a trapping system to collect the volatilized **Triflumizole**.
- Quantification: The amount of **Triflumizole** collected in the trap is quantified using a suitable analytical technique (e.g., GC or HPLC with an external standard).
- Calculation: The vapor pressure is calculated from the mass of **Triflumizole** collected, the volume of gas passed through the column, and the temperature.

## Determination of Triflumizole Residues in Fruit Matrix by HPLC-UV

This protocol is a generalized procedure based on published analytical methods for **Triflumizole** residue analysis.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Principle: **Triflumizole** is extracted from the fruit matrix using an organic solvent. The extract is then cleaned up to remove interfering substances before quantification by High-Performance Liquid Chromatography with Ultraviolet (UV) detection.

Apparatus and Reagents:

- High-Performance Liquid Chromatograph (HPLC) with a UV detector

- C18 analytical column
- Homogenizer/blender
- Centrifuge
- Solid Phase Extraction (SPE) cartridges (e.g., Florisil)
- Rotary evaporator
- Methanol, Acetonitrile (HPLC grade)
- Dichloromethane
- Sodium sulfate (anhydrous)
- **Triflumizole** analytical standard

Procedure:

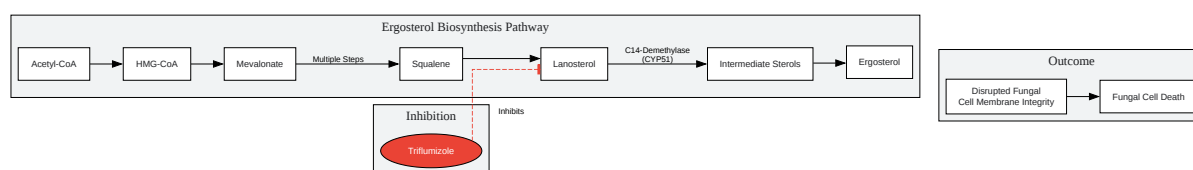
- **Sample Preparation:** A representative sample of the fruit is homogenized.
- **Extraction:** A known weight of the homogenized sample (e.g., 20 g) is extracted with a suitable solvent such as methanol. The mixture is shaken vigorously and then filtered.
- **Liquid-Liquid Partitioning:** The filtrate is partitioned with dichloromethane. The organic layer containing **Triflumizole** is collected and dried over anhydrous sodium sulfate.
- **Solvent Evaporation:** The dichloromethane is evaporated to near dryness using a rotary evaporator.
- **Cleanup:** The residue is redissolved in a small volume of a suitable solvent and passed through a Florisil SPE cartridge to remove co-extractive interferences.
- **Final Preparation:** The eluate from the SPE cartridge is evaporated, and the residue is reconstituted in the mobile phase for HPLC analysis.
- **HPLC Analysis:** An aliquot of the final extract is injected into the HPLC system.

- Column: C18 (e.g., 5  $\mu$ m, 4.6 x 250 mm)
- Mobile Phase: Acetonitrile:Water gradient
- Flow Rate: 1.0 mL/min
- Detection: UV at 238 nm
- Quantification: The concentration of **Triflumizole** in the sample is determined by comparing the peak area with that of a known concentration of a **Triflumizole** analytical standard.

## Signaling Pathways and Workflows

### Mode of Action: Inhibition of Ergosterol Biosynthesis

**Triflumizole**'s primary mode of action is the inhibition of ergosterol biosynthesis in fungi.[1] Ergosterol is a vital component of fungal cell membranes, analogous to cholesterol in animal cells. By inhibiting the C14-demethylase enzyme, **Triflumizole** disrupts the production of ergosterol, leading to the accumulation of toxic sterol precursors and ultimately compromising the integrity and function of the fungal cell membrane.



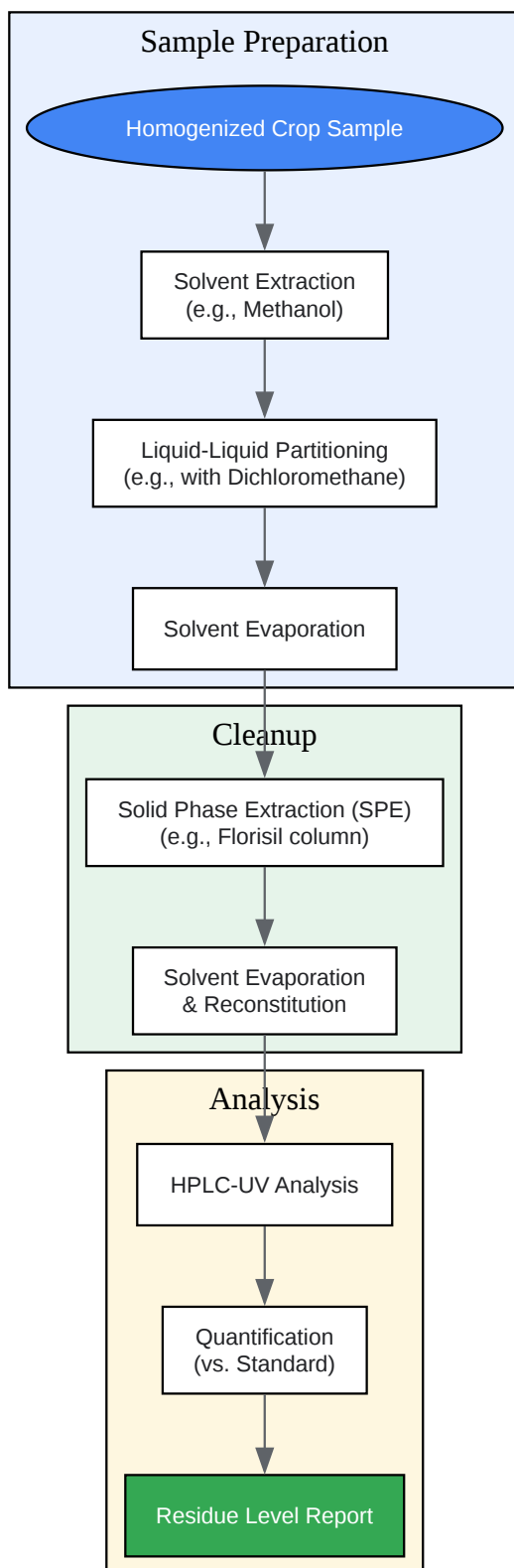
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Caption: Inhibition of C14-demethylase by **Triflumizole** in the fungal ergosterol biosynthesis pathway.

## Analytical Workflow for Triflumizole Residue Analysis

The following diagram illustrates a typical workflow for the analysis of **Triflumizole** residues in a crop matrix.



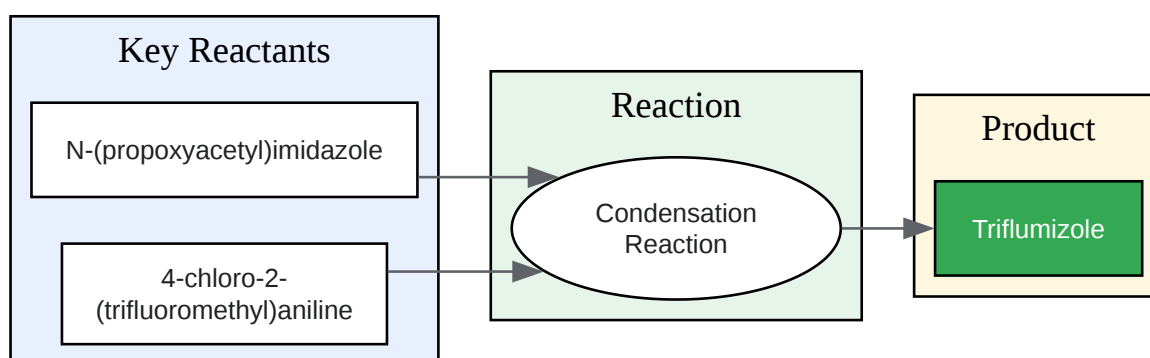


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Caption: A typical workflow for the extraction and analysis of **Triflumizole** residues from crop samples.

## Simplified Synthesis Workflow

The industrial synthesis of **Triflumizole** involves a multi-step process starting from 4-chloro-2-(trifluoromethyl)aniline.[3][17]



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Caption: A simplified workflow for the synthesis of **Triflumizole**.

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- To cite this document: BenchChem. [Chemical and physical properties of Triflumizole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15562647#chemical-and-physical-properties-of-triflumizole]

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